

1-Bromo-2-ethylbenzene structural formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Bromo-2-ethylbenzene**

Cat. No.: **B162476**

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An In-depth Technical Guide to **1-Bromo-2-ethylbenzene**

This technical guide provides a comprehensive overview of **1-Bromo-2-ethylbenzene** (o-Bromoethylbenzene), a key aromatic halogenated compound. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document details its chemical and physical properties, spectroscopic data, and a detailed experimental protocol for its synthesis via the Sandmeyer reaction.

Chemical Structure and Identification

1-Bromo-2-ethylbenzene is an organic compound where an ethyl group and a bromine atom are substituted at the ortho positions of a benzene ring.

- IUPAC Name: **1-bromo-2-ethylbenzene**^[1]
- Synonyms: o-Bromoethylbenzene, 2-Ethylbromobenzene^[1]
- CAS Number: 1973-22-4^{[2][3][4]}
- Molecular Formula: C₈H₉Br^{[2][4]}

Physicochemical Properties

1-Bromo-2-ethylbenzene is a colorless to light yellow liquid under standard conditions.^{[2][4]} It is characterized by its limited solubility in water but good solubility in common organic solvents such as ethers and hexane, owing to its predominantly nonpolar structure.^[2]

Property	Value	Reference
Molecular Weight	185.06 g/mol	[1] [3]
Appearance	Clear colorless to light yellow liquid	[2] [4]
Boiling Point	199 °C (lit.)	[3]
Melting Point	-56 °C	[4]
Density	1.338 g/mL at 25 °C (lit.)	[3]
Refractive Index	n _{20/D} 1.549 (lit.)	[3]
Flash Point	77 °C (closed cup)	
Vapor Pressure	0.471 mmHg at 25 °C	[4]
Solubility	Sparingly soluble in water; soluble in organic solvents	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **1-Bromo-2-ethylbenzene**. The following tables summarize its characteristic nuclear magnetic resonance (NMR) data.

³H NMR Spectroscopy

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
1.21	Triplet (t)	3H	-CH ₃
2.74	Doublet (d)	2H	-CH ₂ -
7.03	Multiplet (m)	1H	Aromatic CH
7.20	Multiplet (m)	2H	Aromatic CH
7.50	Doublet (d)	1H	Aromatic CH

¹³C NMR Spectroscopy

Chemical Shift (δ) ppm

15

30

124

127

130

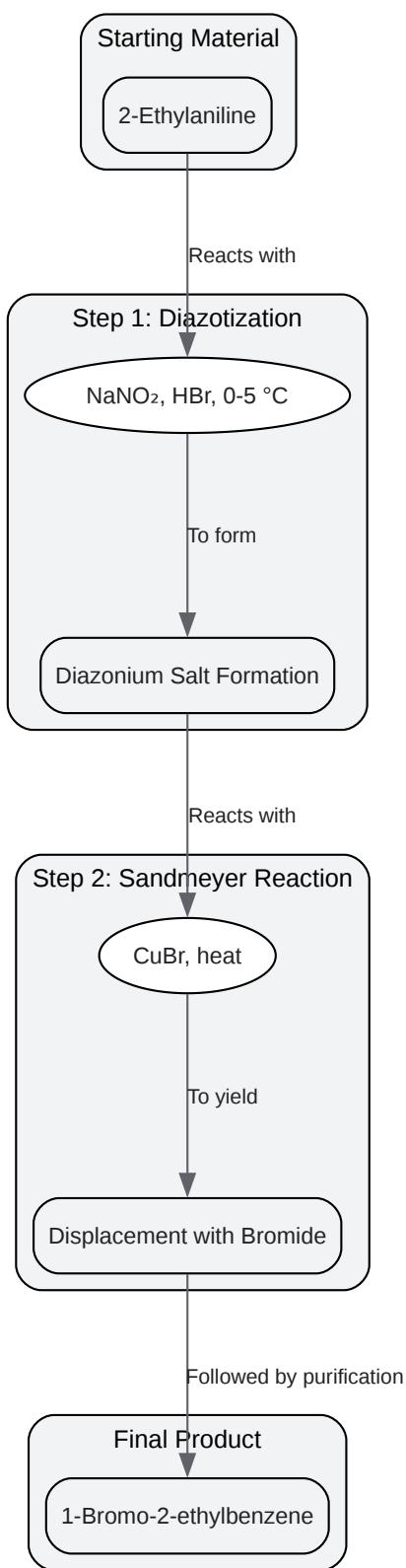
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144

Synthesis of 1-Bromo-2-ethylbenzene

The synthesis of **1-Bromo-2-ethylbenzene** is effectively achieved through a Sandmeyer reaction, which involves the diazotization of an aromatic amine followed by displacement with a halide.^[5] This method provides a reliable route for introducing a bromine atom at a specific position on the benzene ring, which is not easily accomplished by direct bromination of ethylbenzene due to the formation of multiple isomers.^{[6][7]}

The logical workflow for the synthesis is outlined below:



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Caption: Synthesis workflow for **1-Bromo-2-ethylbenzene** via Sandmeyer reaction.

Experimental Protocol: Synthesis via Sandmeyer Reaction

This protocol is adapted from established procedures for Sandmeyer reactions.[\[8\]](#)

Materials:

- 2-Ethylaniline
- Sodium nitrite (NaNO_2)
- 48% Hydrobromic acid (HBr)
- Copper(I) bromide (CuBr)
- Ice
- Diethyl ether
- 5% Sodium hydroxide solution
- Anhydrous calcium chloride (CaCl_2)

Procedure:

- **Diazotization of 2-Ethylaniline:**
 - In a flask, cool a mixture of 2-ethylaniline (1 mole) and 48% hydrobromic acid (2.5 moles) to 0 °C in an ice bath.
 - Prepare a solution of sodium nitrite (1 mole) in water.
 - Slowly add the sodium nitrite solution to the 2-ethylaniline mixture, maintaining the temperature below 5 °C with constant stirring and the addition of small pieces of ice.
 - The completion of diazotization can be confirmed by testing with starch-iodide paper (a blue color indicates excess nitrous acid).

- Sandmeyer Reaction:
 - In a separate flask equipped with a condenser, heat a mixture of copper(I) bromide (0.55 mole) and 48% hydrobromic acid (80 ml) to boiling.
 - Slowly add the prepared cold diazonium salt solution to the boiling CuBr/HBr mixture. The product, **1-Bromo-2-ethylbenzene**, will begin to distill over with the steam.
- Purification:
 - Collect the distillate. Separate the organic layer.
 - Wash the organic layer sequentially with concentrated sulfuric acid, water, 5% sodium hydroxide solution, and finally with water.
 - Dry the crude product over anhydrous calcium chloride.
 - Purify the final product by fractional distillation to obtain pure **1-Bromo-2-ethylbenzene**.

Applications in Research and Development

1-Bromo-2-ethylbenzene serves as a valuable intermediate in organic synthesis. The presence of the bromine atom allows for a variety of subsequent chemical transformations, including nucleophilic substitution and cross-coupling reactions, making it a versatile building block in the synthesis of more complex molecules.^{[2][3]} It is particularly useful in the development of pharmaceuticals and agrochemicals.^[2]

Safety and Handling

1-Bromo-2-ethylbenzene is irritating to the eyes, respiratory system, and skin. It is also considered toxic to aquatic organisms and may have long-term adverse effects in the aquatic environment. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a respirator, should be worn when handling this chemical. It should be stored in a cool, dry, and well-ventilated area.

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- To cite this document: BenchChem. [1-Bromo-2-ethylbenzene structural formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b162476#1-bromo-2-ethylbenzene-structural-formula\]](https://www.benchchem.com/product/b162476#1-bromo-2-ethylbenzene-structural-formula)

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